

Technical Monograph: N-(2-(hydroxyethoxy)methyl)-5-methyluracil

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Compound of Interest

Compound Name: 1-(2-Hydroxyethoxy)methyl-5-methyluracil

CAS No.: 68724-11-8

Cat. No.: B1205884

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Synonyms: 1-[(2-hydroxyethoxy)methyl]thymine; Acyclothymidine; ACV-T CAS Registry Number: 69256-17-3 (Generic acyclonucleoside class)

Executive Summary

N-(2-(hydroxyethoxy)methyl)-5-methyluracil (Acyclothymidine) is a synthetic acyclonucleoside analog where the deoxyribose sugar of thymidine is replaced by an acyclic hydroxyethoxymethyl side chain. Structurally homologous to the antiviral drug Acyclovir (which contains a guanine base), this compound serves as a critical probe in virology and photobiology.

While it exhibits lower intrinsic antiviral potency than Acyclovir against Herpes Simplex Virus (HSV), its utility lies in its specificity as a substrate for viral Thymidine Kinase (TK) and its recent emergence as a photoprotective agent capable of mitigating UV-induced DNA damage. This guide details its chemical architecture, validated synthesis pathways, and mechanistic interactions.

Structural Characterization & Chemical Architecture[1]

Molecular Geometry

Unlike natural nucleosides, Acyclothyminine lacks a rigid furanose ring.[1] The (2-hydroxyethoxy)methyl chain attached to the N1-position of the thymine base introduces significant conformational flexibility. This "acyclic" nature allows the molecule to adopt multiple conformations in solution, mimicking the anti conformation of thymidine required for enzyme binding, yet lacking the 3'-hydroxyl group necessary for DNA chain elongation.

Property	Specification
Molecular Formula	C ₈ H ₁₂ N ₂ O ₄
Molecular Weight	200.20 g/mol
H-Bond Donors/Acceptors	2 / 4
Topological Polar Surface Area	78.7 Å ²
Solubility	Soluble in DMSO, Methanol, Water (moderate)

Spectroscopic Signature (¹H NMR)

Identification relies on distinguishing the acyclic linker protons from the aromatic thymine base.

- Thymine Moiety:
 - ~1.8 ppm (s, 3H): C5-Methyl group.[2]
 - ~7.5 ppm (s, 1H): H6 proton (deshielded by the carbonyls).
 - ~11.3 ppm (s, 1H): N3-H (exchangeable).
- Acyclic Side Chain:
 - ~5.35 ppm (s, 2H): N1-CH₂-O (Anomeric mimic, diagnostic singlet).
 - ~3.5–3.7 ppm (m, 4H): -O-CH₂-CH₂-OH backbone.

Synthetic Methodologies

The synthesis of N1-substituted pyrimidines requires strict regiocontrol to avoid N3-alkylation. The Silylation-Hilbert-Johnson method is the industry standard for high-yield, regioselective synthesis.

Protocol: Silylation-Alkylation Route

This protocol utilizes bis-trimethylsilylthymine to activate the N1 position while protecting the N3/O4 positions.

Reagents:

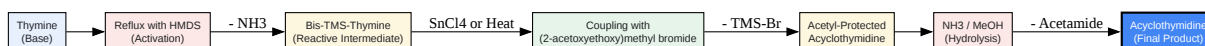
- Thymine (Base)[\[3\]](#)
- Hexamethyldisilazane (HMDS) + Ammonium Sulfate (Catalyst)
- (2-acetoxyethoxy)methyl bromide (Side chain precursor)
- Acetonitrile (Solvent) / Ammonia in Methanol (Deprotection)

Step-by-Step Methodology:

- Activation (Silylation):
 - Suspend Thymine (1 eq) in excess HMDS with catalytic $(\text{NH}_4)_2\text{SO}_4$.
 - Reflux under inert atmosphere (N_2) for 3–4 hours until the solution becomes clear (formation of bis-TMS-thymine).
 - Evaporate excess HMDS in vacuo to yield the moisture-sensitive silylated intermediate.
- Coupling (Alkylation):
 - Dissolve the silylated residue in anhydrous Acetonitrile.
 - Add (2-acetoxyethoxy)methyl bromide (1.1 eq). Note: The bromide is preferred over the chloride for higher reactivity.[\[1\]](#)

- Stir at room temperature for 16 hours. The TMS group at N1 acts as a leaving group, driving selectivity.[1]
- Deprotection:
 - The resulting intermediate is the O-acetylated ester.
 - Treat with saturated NH_3/MeOH at room temperature for 4 hours to cleave the acetyl group.
- Purification:
 - Concentrate and recrystallize from Ethanol/Water or purify via silica gel chromatography (DCM:MeOH 9:1).

Visualization of Synthesis Pathway



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Figure 1: Regioselective synthesis of Acyclothyridine via the Hilbert-Johnson silylation method.

Mechanistic Pharmacology

Viral Thymidine Kinase (TK) Specificity

The primary biological interest in Acyclothyridine stems from its interaction with Herpes Simplex Virus Thymidine Kinase (HSV-TK).

- Selectivity: Mammalian cytosolic TK has strict substrate requirements involving the 3'-hydroxyl group and the rigid sugar pucker. It binds Acyclothyridine very poorly.[1]
- Viral Activation: HSV-TK is a "promiscuous" enzyme. It accepts the acyclic side chain, phosphorylating the terminal hydroxyl group to form the monophosphate (ACV-T-MP).

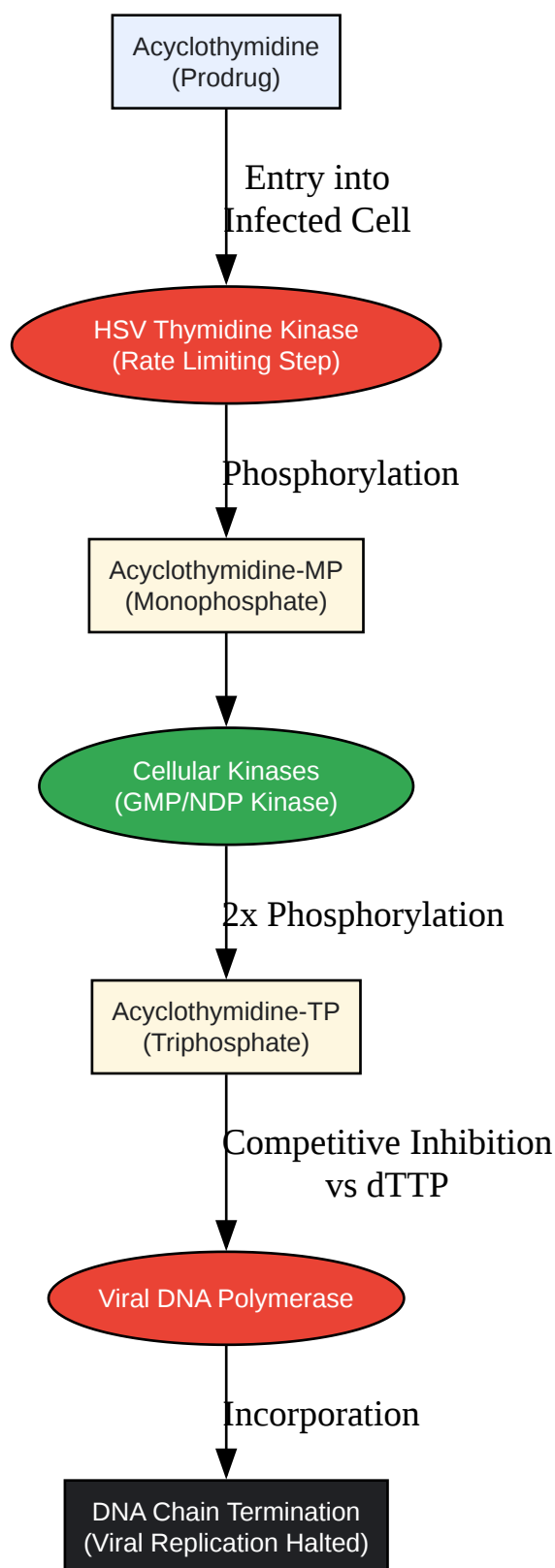
Mechanism of Action (Chain Termination)

Once monophosphorylated by the virus, cellular kinases convert ACV-T-MP to the triphosphate form (ACV-T-TP).

- Incorporation: Viral DNA Polymerase incorporates ACV-T-TP into the nascent DNA chain in place of Thymidine Triphosphate (dTTP).
- Termination: Because Acyclothymidine lacks a 3'-hydroxyl group, no subsequent nucleotide can be added. This is an obligate chain termination event, halting viral replication.^[1]

Note: Acyclothymidine is less potent than Acyclovir because the viral DNA polymerase discriminates against the thymine analog more effectively than the guanine analog.^[1]

Biological Pathway Diagram



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Figure 2: Metabolic activation pathway of Acyclothymidine in HSV-infected cells.

Advanced Applications: Photoprotection

Recent research highlights the utility of Acyclothyminidine dinucleosides in dermatology.[1]

- Mechanism: When applied topically, these analogs mimic the DNA sequence but cannot form Cyclobutane Pyrimidine Dimers (CPDs) effectively upon UV irradiation.
- Effect: They act as "decoy" molecules or upregulate endogenous DNA repair mechanisms (p53 activation) without causing the mutagenic risks associated with full DNA damage.

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